

# Comparative Toxicology of Tetryl and Its Metabolites: A Guide for Researchers

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## Compound of Interest

Compound Name: Tetryl

Cat. No.: B1194171

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This guide provides a comprehensive comparison of the toxicological profiles of **Tetryl** (2,4,6-trinitrophenyl-N-methylnitramine) and its primary metabolites. The information is compiled from available literature and presented to facilitate objective assessment and further research. All quantitative data are summarized in tables, and key experimental protocols are detailed.

## Executive Summary

**Tetryl**, a nitroaromatic explosive, undergoes metabolic transformation in vivo, leading to the formation of several metabolites, most notably picric acid and picramic acid. This guide evaluates the available toxicological data for **Tetryl** and its key metabolites, highlighting differences in their acute toxicity and genotoxic potential. While data for some metabolites remain limited, this compilation provides a foundational understanding of their comparative toxicology.

## Acute Toxicity Profile

The acute toxicity of **Tetryl** and its metabolites varies significantly. **Tetryl** itself exhibits low acute oral toxicity, while its metabolite, picramic acid, is considerably more toxic when administered orally. Data for other metabolites such as N-methylpicramide and aminodinitrophenylmethylnitramine are not readily available in the public domain.

Table 1: Comparative Acute Toxicity Data

Compound	Species	Route	LD50/LDL <sub>o</sub>	Value (mg/kg)	Reference
Tetryl	Rat	Oral	LD50	> 5000	[1]
Mouse	Oral	LD50	> 5000	[1]	
Rabbit	Dermal	LD50	> 2000	[1]	
Dog	Subcutaneous	LDLo	5000		
Picramic Acid	Rat	Oral	LD50	110 - 290	
Mouse	Oral	LD50	378		
N-methylpicramide	-	-	-	Data not available	-
Aminodinitrophenyl-methylnitramine	-	-	-	Data not available	-

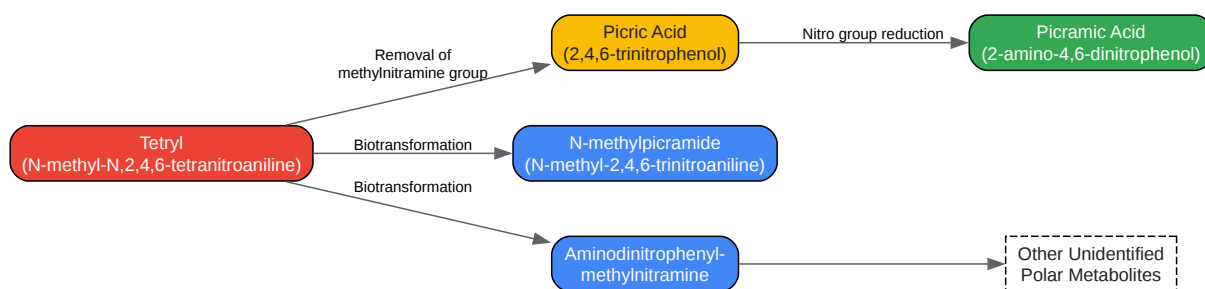
LD50: Median Lethal Dose; LDLo: Lowest Published Lethal Dose

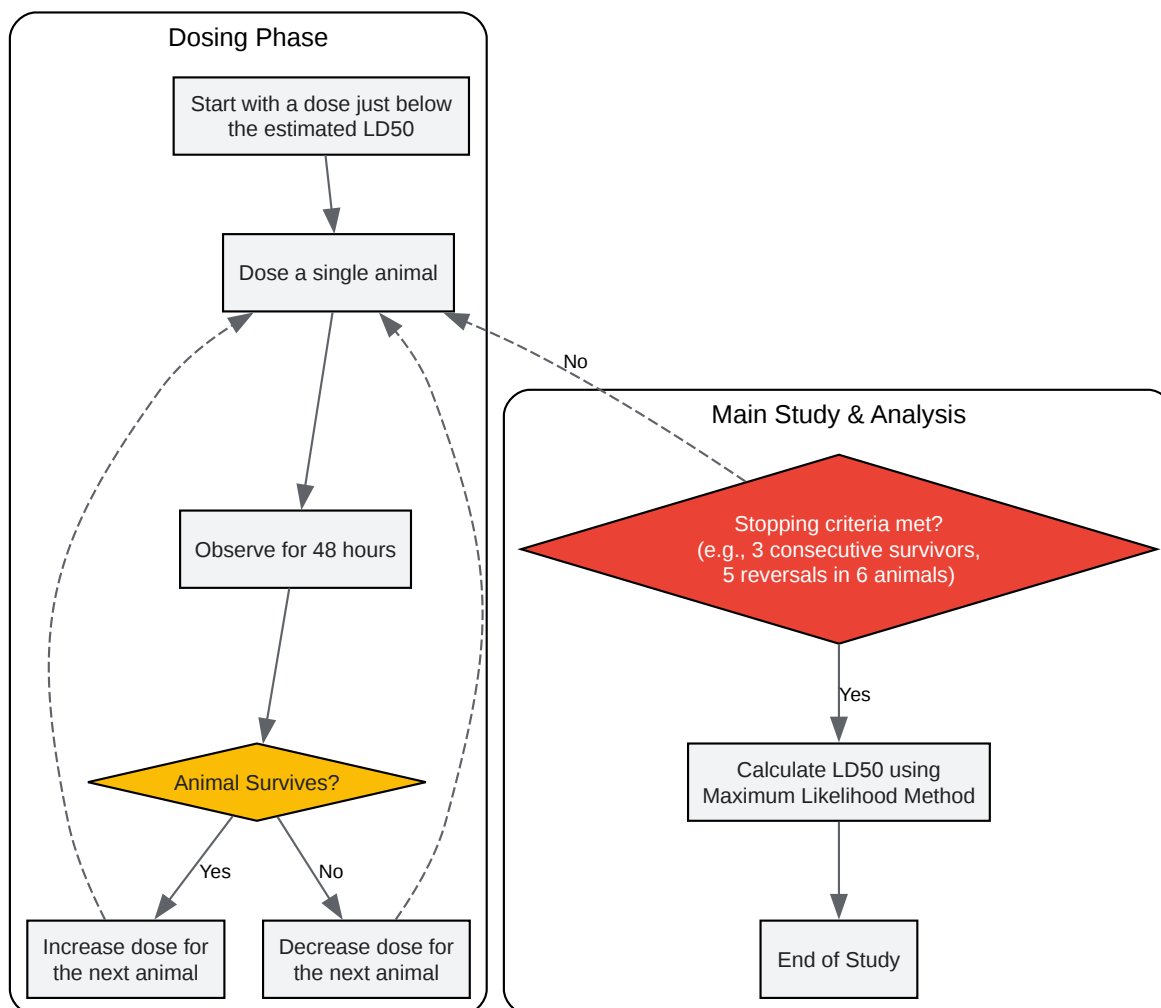
Table 2: No-Observed-Adverse-Effect Level (NOAEL) and Lowest-Observed-Adverse-Effect Level (LOAEL) for **Tetryl**

Species	Route	Duration	Effect	NOAEL (mg/kg/day)	LOAEL (mg/kg/day)	Reference
Rat	Oral	Subchronic	Dose-related weight loss	0.142	1.72	[2]

## Metabolism of Tetryl

**Tetryl** undergoes biotransformation primarily through the reduction of its nitro groups and cleavage of the N-NO<sub>2</sub> bond. The proposed metabolic pathway suggests the initial transformation to picric acid, which is then further metabolized to picramic acid. Other metabolites, including N-methyl-2,4,6-trinitroaniline (N-methylpicramide) and aminodinitrophenylmethylnitramine, have also been identified.[3][4]





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## References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. researchgate.net [researchgate.net]
- 3. USER'S GUIDE - Toxicological Profile for Tetryl - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Tetryl | Public Health Statement | ATSDR [wwwn.cdc.gov]
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